

# A Comparative Guide to the Physicochemical Properties of Dichlorohexane Isomers

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## Compound of Interest

Compound Name: 2,5-Dichlorohexane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the physicochemical properties of various dichlorohexane isomers. The information is intended to assist researchers in distinguishing between these isomers and understanding their fundamental chemical characteristics. While direct applications in signaling pathways and drug development are not prominently documented in publicly available literature, a thorough understanding of these properties is a prerequisite for any potential toxicological or therapeutic investigation.

## Physicochemical Data Summary

The following table summarizes the key physicochemical properties of several dichlorohexane isomers. It is important to note that some of the presented data are estimated values.

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/cm <sup>3</sup> )	Water Solubility
1,1-Dichlorohexane	62017-16-7	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	175.06 (estimate) [1][2]	-48.02 (estimate) [1][2]	1.0240[1] [2]	Insoluble
1,2-Dichlorohexane	2162-92-7	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	---	---	---	Insoluble
1,3-Dichlorohexane	---	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	---	---	---	Insoluble
1,4-Dichlorohexane	50635-35-3	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.06	---	---	---	Insoluble[3]
1,5-Dichlorohexane	54305-90-7	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	---	---	---	Insoluble[4][5]
1,6-Dichlorohexane	2163-00-0	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	87-90 (at 15 mmHg)	---	1.068	Insoluble[6]
2,2-Dichlorohexane	42131-89-5	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	---	---	---	Insoluble
2,3-Dichlorohexane	54305-87-2	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	175.06 (estimate) [7]	-48.02 (estimate) [7]	1.0527[7]	Insoluble[8][9]
2,5-Dichlorohexane	13275-18-8	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	166.7[10]	-48.02 (estimate) [10]	1.026[10]	Insoluble[10][11] [12][13]

3,3-Dichlorohexane	86525-67-9	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	128-129[14]	---	1.040[14]	Insoluble[14][15]
3,4-Dichlorohexane	19117-19-2	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	155.07	167.7	---	1.0	Insoluble[16][17][18]
1,1-Dichlorocyclohexane	2108-92-1	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub>	153.05	171[19]	-47[20]	1.15[19]	Insoluble[19][20][21]
trans-1,2-Dichlorocyclohexane	822-86-6	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub>	153.05	---	---	---	Insoluble
1,4-Dichlorocyclohexane	19398-57-3	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub>	153.05	204.1 (Predicted)[22]	---	1.14 (Predicted)[22]	Soluble in Chloroform, Slightly Soluble in Methanol [22]

Note: "---" indicates that reliable data was not found in the search results. Solubility is generally predicted to be low in water for these nonpolar organic compounds.

## Experimental Protocols

The following are generalized experimental methodologies for determining the key physicochemical properties listed above.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Method: Capillary Method

- **Sample Preparation:** A small amount of the liquid dichlorohexane isomer is placed in a small test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample. The test tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a controlled manner, for instance, using a Thiele tube or a melting point apparatus with a heating block.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed, and the liquid is allowed to cool slowly.
- **Measurement:** The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.



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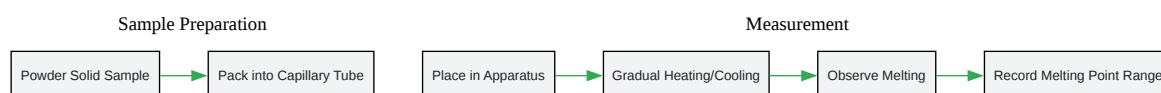
### Boiling Point Determination Workflow

## Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For many dichlorohexane isomers, the melting points are below room temperature, requiring a cooling apparatus.

Method: Capillary Tube Method

- **Sample Preparation:** A small amount of the solid dichlorohexane isomer is finely powdered and packed into a capillary tube sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating/cooling block and a thermometer.
- **Heating/Cooling:** The temperature is gradually increased or decreased.
- **Observation:** The sample is observed through a magnifying lens.
- **Measurement:** The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted.



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### Melting Point Determination Workflow

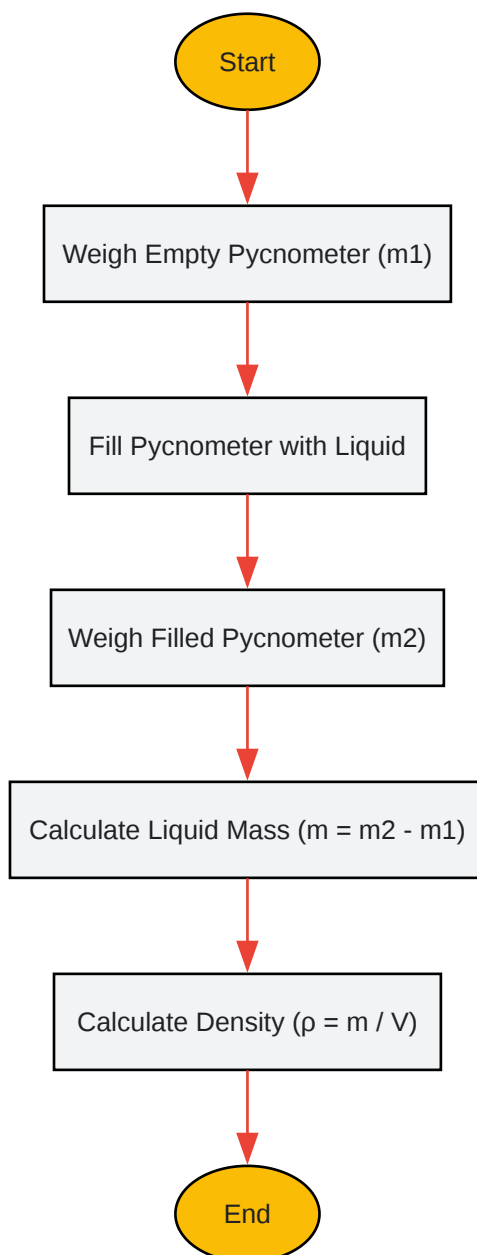
## Determination of Density

Density is the mass of a substance per unit volume.

Method: Pycnometer Method

- **Weigh Empty Pycnometer:** The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately determined.
- **Fill with Sample:** The pycnometer is filled with the liquid dichlorohexane isomer, ensuring no air bubbles are present.
- **Weigh Filled Pycnometer:** The mass of the pycnometer filled with the sample is determined.

- **Determine Mass of Sample:** The mass of the sample is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- **Calculate Density:** The density is calculated by dividing the mass of the sample by the known volume of the pycnometer. Temperature should be recorded as density is temperature-dependent.



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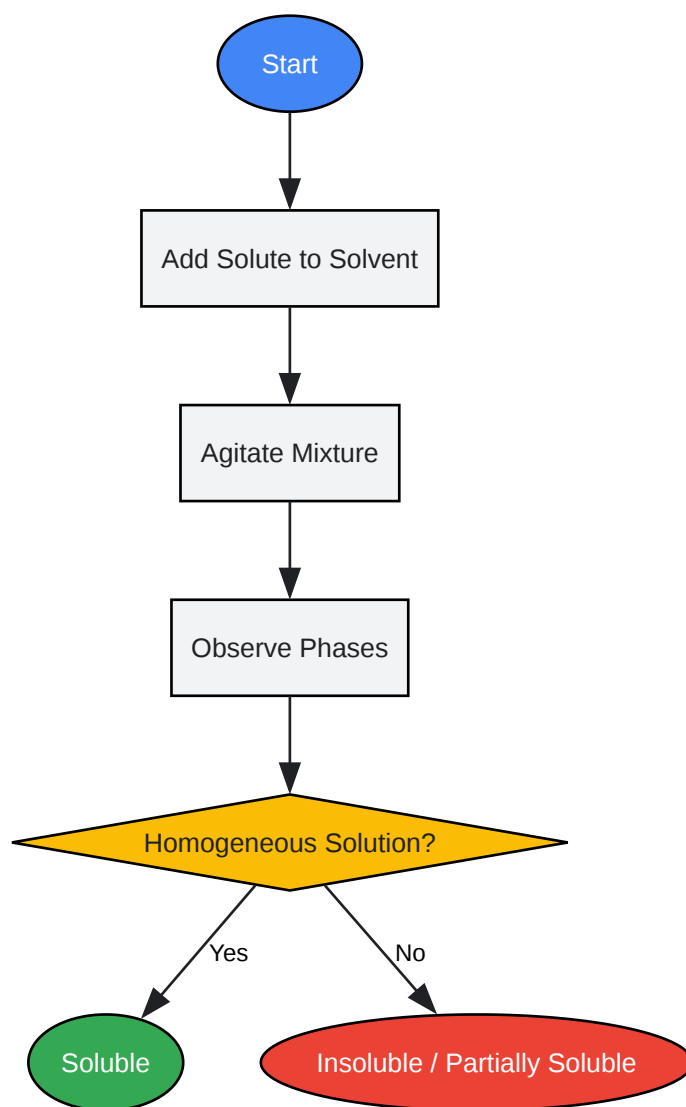
### Density Determination Workflow

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Method: Qualitative Assessment

- **Sample and Solvent:** A small, measured amount of the dichlorohexane isomer (solute) is added to a test tube containing a specific volume of the solvent (e.g., water).
- **Mixing:** The mixture is agitated (e.g., by vortexing or shaking) for a set period.
- **Observation:** The mixture is observed to see if the solute has dissolved completely. The formation of a single, clear phase indicates solubility, while the presence of separate layers or a cloudy suspension indicates insolubility or partial solubility.
- **Reporting:** The solubility is reported qualitatively (e.g., soluble, slightly soluble, insoluble). For quantitative analysis, techniques like spectroscopy or chromatography would be employed to determine the concentration of the dissolved solute.



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#### Qualitative Solubility Determination Workflow

## Relevance to Drug Development

A comprehensive search of scientific literature did not yield significant information directly linking dichlorohexane isomers to specific signaling pathways or their widespread use as scaffolds in drug development. Their primary applications appear to be as solvents or chemical intermediates. However, understanding their physicochemical properties is a critical first step in assessing their potential for any biological application, including:

- Pharmacokinetics (ADME): Properties like solubility and lipophilicity (which can be inferred from solubility in nonpolar solvents) are crucial determinants of a compound's absorption,



distribution, metabolism, and excretion.

- Toxicology: The isomeric form of a molecule can drastically alter its toxicological profile. A baseline understanding of the physical properties of each isomer is essential for any toxicological assessment.
- Formulation Development: Solubility is a key parameter in developing formulations for in vitro and in vivo studies.

Further research would be required to explore any potential biological activities of dichlorohexane isomers. This would involve systematic screening in relevant biological assays.

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## References

- 1. 1,1-dichlorohexane CAS#: 62017-16-7 [m.chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 1,4-Dichlorohexane (CAS 50635-35-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. 1,5-Dichlorohexane | C<sub>6</sub>H<sub>12</sub>Cl<sub>2</sub> | CID 521495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1,6-Dichlorohexane | 2163-00-0 [chemicalbook.com]
- 7. 2,3-dichlorohexane CAS#: 54305-87-2 [m.chemicalbook.com]
- 8. cymitquimica.com [cymitquimica.com]
- 9. 2,3-Dichlorohexane | C<sub>6</sub>H<sub>12</sub>Cl<sub>2</sub> | CID 521494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 2,5-Dichlorohexane | lookchem [lookchem.com]
- 11. 2,5-dichlorohexane (CAS ---) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 12. Page loading... [wap.guidechem.com]

- 13. 2,5-Dichlorohexane | C<sub>6</sub>H<sub>12</sub>Cl<sub>2</sub> | CID 25823 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. 3,3-Dichlorohexane CAS#: 86525-67-9 [chemicalbook.com]
- 15. 3,3-Dichlorohexane | C<sub>6</sub>H<sub>12</sub>Cl<sub>2</sub> | CID 523772 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. Page loading... [wap.guidechem.com]
- 17. 3,4-Dichlorohexane | C<sub>6</sub>H<sub>12</sub>Cl<sub>2</sub> | CID 6427835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. (3S,4R)-3,4-dichlorohexane | C<sub>6</sub>H<sub>12</sub>Cl<sub>2</sub> | CID 6429400 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 19. Cyclohexane,1,1-dichloro- | CAS#:2108-92-1 | Chemsrce [chemsrc.com]
- 20. 1,1-dichlorocyclohexane [stenutz.eu]
- 21. 1,1-Dichlorocyclohexane | C<sub>6</sub>H<sub>10</sub>Cl<sub>2</sub> | CID 16425 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 22. 1,4-DICHLOROCYCLOHEXANE | 19398-57-3 [chemicalbook.com]
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